

Application Notes and Protocols: Dissolving CP-640186 in DMSO

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Compound of Interest

Compound Name: CP-640186
CAS No.: 591778-68-6
Cat. No.: B1216025

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols for the dissolution of **CP-640186**, a potent, non-selective Acetyl-CoA Carboxylase (ACC) inhibitor, in Dimethyl Sulfoxide (DMSO). It includes solubility data, step-by-step instructions for preparing stock solutions, safety precautions, and a diagram illustrating the compound's mechanism of action.

Introduction to CP-640186

CP-640186 is a cell-permeable, isozyme-nonselective inhibitor of Acetyl-CoA Carboxylase (ACC), targeting both ACC1 and ACC2 isoforms with IC_{50} values of 53 nM and 61 nM for rat liver ACC1 and rat skeletal muscle ACC2, respectively. ACC is a critical enzyme in the fatty acid synthesis pathway, catalyzing the carboxylation of acetyl-CoA to produce malonyl-CoA. By inhibiting ACC, **CP-640186** effectively blocks de novo fatty acid synthesis and promotes fatty acid oxidation. This mechanism makes it a valuable tool for research in metabolic diseases, such as obesity and diabetes, as well as in oncology.

Solubility Data

The solubility of **CP-640186** in DMSO can vary slightly between suppliers, likely due to differences in crystalline form and purity. It is crucial to use anhydrous, high-purity DMSO for optimal dissolution, as DMSO is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.

Parameter	Value	Source
Molecular Weight	485.62 g/mol	
Solubility in DMSO	30 mg/mL to 100 mg/mL	
(61.78 mM to 205.92 mM)		
Specific Solubility Data	100 mg/mL (205.92 mM)	MedchemExpress
97 mg/mL (199.74 mM)	Selleck Chemicals	
45 mg/mL (92.67 mM)	TargetMol	
30 mg/mL	Cayman Chemical	
≥ 19.95 mg/mL	GlpBio	
Appearance	Crystalline solid	

Materials and Equipment

Materials:

- **CP-640186** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity, preferably from a newly opened bottle.
- Sterile, amber glass vials or polypropylene tubes.

Equipment:

- Calibrated analytical balance
- Vortex mixer

- Pipettes (P1000, P200, P20)
- Ultrasonic water bath (sonicator)
- Water bath or heating block (optional, for gentle warming)
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat.

Experimental Protocols

Safety Precautions

- **DMSO Handling:** DMSO is a combustible liquid that can readily penetrate the skin and may carry dissolved chemicals into the body. Always handle DMSO in a well-ventilated area or a chemical fume hood. Wear appropriate PPE, including safety goggles and chemical-resistant gloves.
- **Compound Handling:** **CP-640186** is a potent bioactive compound. Avoid inhalation of the powder and direct contact with skin or eyes.

Protocol for Preparing a 10 mM Stock Solution

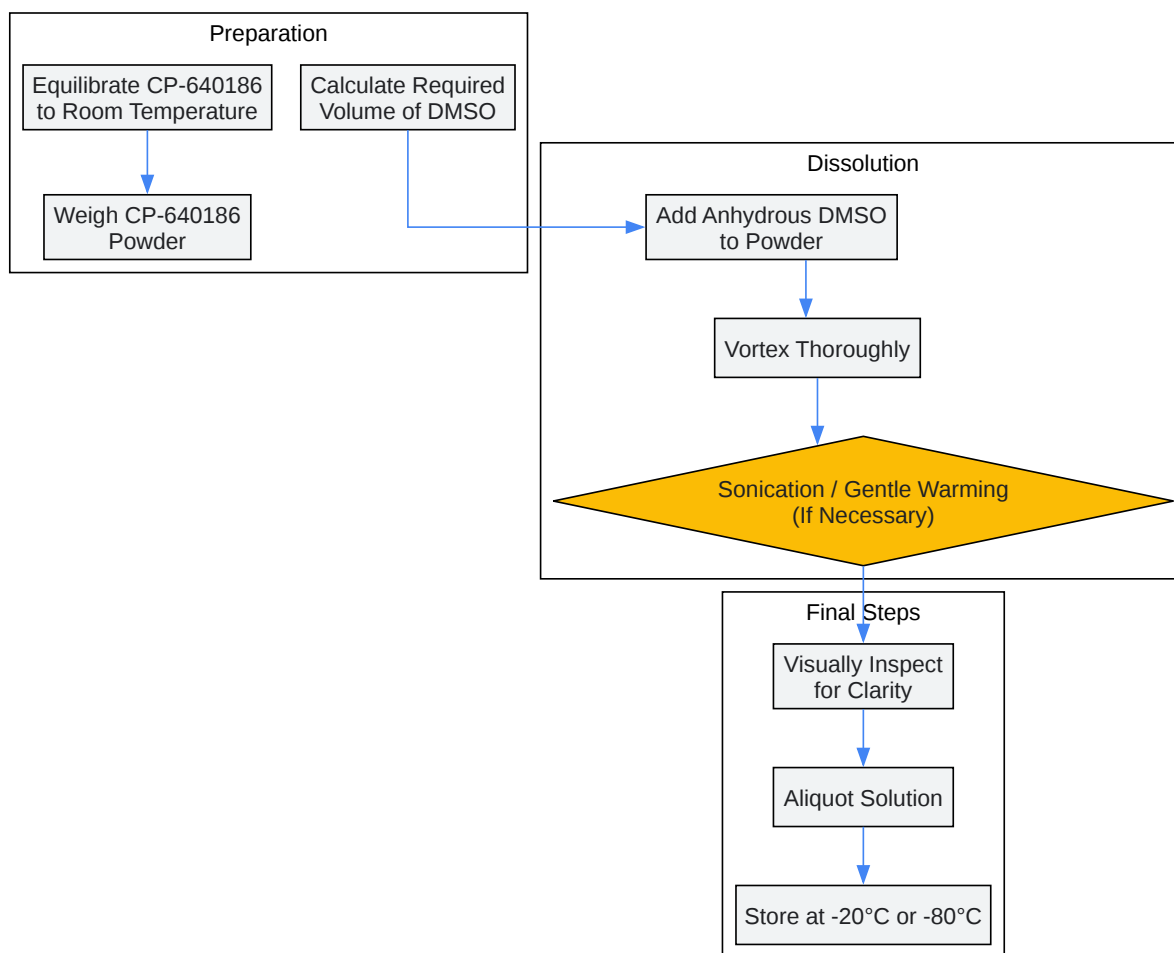
This protocol provides a general method for preparing a commonly used concentration. Adjust the mass of **CP-640186** and the volume of DMSO as needed for your specific experimental requirements.

- **Equilibration:** Allow the vial of **CP-640186** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile vial on an analytical balance. Carefully weigh the desired amount of **CP-640186** powder (e.g., 5 mg) and record the exact mass.
- **Solvent Calculation:** Calculate the required volume of DMSO to achieve the target concentration.
 - Formula: $\text{Volume (mL)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Concentration (mol/L)}$
 - Example for 5 mg to make 10 mM: $\text{Volume (mL)} = [5 \text{ mg} / 485.62 \text{ mg/mmol}] / 10 \text{ mmol/L} = 1.0296 \text{ mL}$

- **Dissolution:** Using a calibrated pipette, add the calculated volume of fresh, anhydrous DMSO to the vial containing the **CP-640186** powder.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- **Aiding Dissolution (if necessary):** If the compound does not fully dissolve, sonicate the vial in an ultrasonic water bath for 5-10 minutes. Gentle warming to 37°C can also be used to aid dissolution. Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Store the stock solution in small aliquots to avoid repeated freeze-thaw cycles. For short-term storage (up to 1 month), store at -20°C. For long-term storage (6 months or more), store at -80°C. Keep vials tightly sealed and protected from light.

Diagrams

Experimental Workflow for Dissolution



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Caption: Workflow for dissolving **CP-640186** in DMSO.

Signaling Pathway: Mechanism of Action of CP-640186

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